

Application Notes: Quantitative RT-PCR Analysis of PGC-1 α Expression after Adifyline™ Treatment

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Compound of Interest

Compound Name: Adifyline

Cat. No.: B612321

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Audience: Researchers, scientists, and drug development professionals.

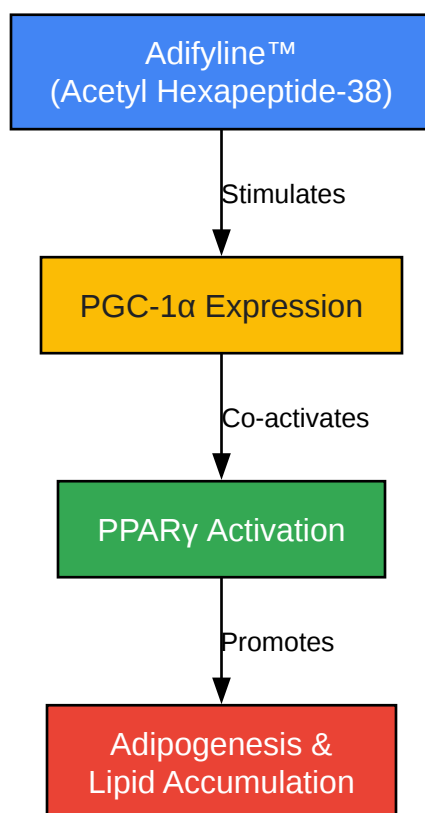
Introduction

Adifyline™ (Acetyl Hexapeptide-38) is a cosmetic peptide designed to increase local volume by enhancing adipogenesis, the process of forming mature fat cells (adipocytes) from preadipocytes.[1][2] The proposed mechanism of action involves the stimulation of the peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 α).[1][3] PGC-1 α is a transcriptional coactivator that plays a crucial role in regulating cellular energy metabolism, mitochondrial biogenesis, and adipogenesis.[4][5] It interacts with and coactivates the peroxisome proliferator-activated receptor-gamma (PPAR γ), a master regulator of adipocyte differentiation.[6][7][8] By upregulating PGC-1 α , **Adifyline™** is suggested to enhance the rate of adipogenesis, leading to greater lipid accumulation and volume growth in targeted areas.[1][3][4]

These application notes provide a detailed protocol for quantifying the in vitro effects of **Adifyline™** on PGC-1 α mRNA expression in human preadipocytes using quantitative reverse transcription-polymerase chain reaction (qRT-PCR).

Signaling Pathway of Adifyline™ in Adipogenesis

Adifyline™ is believed to initiate a signaling cascade that culminates in adipogenesis. The peptide stimulates the expression of PGC-1 α , which then co-activates PPAR γ .^[6] The activated PPAR γ , in conjunction with other transcription factors, binds to specific DNA regions to regulate the expression of genes involved in adipocyte differentiation and lipid metabolism.^{[6][9][10]} This ultimately leads to the maturation of preadipocytes into lipid-storing adipocytes.



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References

- 1. alfaspa.ua [alfaspa.ua]
- 2. specialchem.com [specialchem.com]
- 3. Adifyline - peptide solution - Lubrizol-Beauty - Firming Agent [knowde.com]
- 4. Adifyline (1400634-44-7) for sale [vulcanchem.com]
- 5. Contribution of PGC-1 α to Obesity- and Caloric Restriction-Related Physiological Changes in White Adipose Tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 6. myskinrecipes.com [myskinrecipes.com]
- 7. Adipogenesis and lipotoxicity: role of peroxisome proliferator-activated receptor γ (PPAR γ) and PPAR γ coactivator-1 (PGC1) | Public Health Nutrition | Cambridge Core [cambridge.org]
- 8. Deciphering the Roles of PPAR γ in Adipocytes via Dynamic Change of Transcription Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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